

Application Note: Determination of Propoxur in Environmental Water Samples by HPLC-PDA

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Compound of Interest

Compound Name: *Propoxur*

Cat. No.: *B1679652*

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Introduction

Propoxur is a carbamate insecticide widely used in agriculture and public health for controlling pests. Due to its potential toxicity and persistence in the environment, monitoring its presence in water sources is crucial for ensuring public safety and environmental quality. This application note details a robust and sensitive method for the determination of **propoxur** in environmental water samples using High-Performance Liquid Chromatography with a Photodiode Array Detector (HPLC-PDA). The method involves a solid-phase extraction (SPE) for sample clean-up and concentration, followed by chromatographic separation and quantification.

Materials and Reagents

- **Propoxur** analytical standard
- HPLC grade acetonitrile, methanol, and water
- Formic acid (or other suitable modifier)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Syringe filters (0.45 µm)
- Glassware and general laboratory equipment

Experimental Protocols

1. Sample Preparation: Solid-Phase Extraction (SPE)

Solid-phase extraction is a critical step to remove interfering substances from the water sample and to concentrate the analyte, thereby increasing the sensitivity of the method.^{[1][2]}

- **Cartridge Conditioning:** Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
- **Sample Loading:** Pass a known volume (e.g., 500 mL) of the filtered environmental water sample through the conditioned SPE cartridge at a slow, steady flow rate.
- **Washing:** Wash the cartridge with 5 mL of deionized water to remove any polar impurities.
- **Elution:** Elute the retained **propoxur** from the cartridge with a small volume (e.g., 5 mL) of acetonitrile or methanol into a clean collection tube.
- **Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a known volume (e.g., 1 mL) of the mobile phase. Filter the reconstituted sample through a 0.45 µm syringe filter before HPLC analysis.

2. HPLC-PDA Analysis

The prepared sample is then injected into the HPLC system for separation and quantification of **propoxur**.

- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column (e.g., Luna Omega C18) is commonly used.^[3]
 - **Mobile Phase:** An isocratic or gradient mixture of acetonitrile and water is typically employed. A common isocratic mobile phase is acetonitrile:water (70:30, v/v).^{[1][3]}
 - **Flow Rate:** A flow rate of 1.2 mL/min is a suitable starting point.^[3]
 - **Injection Volume:** 10-20 µL.

- Column Temperature: Ambient or controlled at a specific temperature (e.g., 30 °C).
- PDA Detection: The UV spectrum of **propoxur** shows significant absorbance around 270-280 nm.[4][5][6] The PDA detector should be set to monitor this wavelength range, with quantification performed at the wavelength of maximum absorbance.
- Calibration: Prepare a series of calibration standards of **propoxur** in the mobile phase. Inject these standards into the HPLC system and construct a calibration curve by plotting the peak area against the concentration. The linearity of the method should be established over the expected concentration range of the samples.

Data Presentation

The quantitative performance of the HPLC-PDA method for **propoxur** detection is summarized in the table below. This data is compiled from various studies and represents typical values that can be achieved with this methodology.

Parameter	Value	Reference
Retention Time	~2.2 min	[6]
Linearity (Range)	5 - 800 ng/mL	[1][3]
Correlation Coefficient (r ²)	> 0.998	[3]
Limit of Detection (LOD)	1.43 ng/mL	[1][3]
Limit of Quantification (LOQ)	4.77 ng/mL	Calculated as 3.33 x LOD
Accuracy (Recovery)	91.3 - 102.5%	[1][3]
Precision (%RSD)	< 5.0%	[1][3]

Visualizations

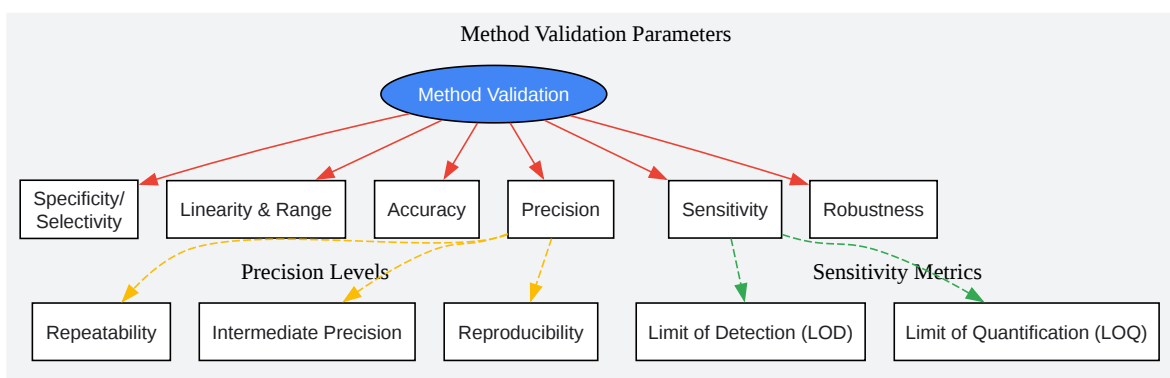
Experimental Workflow Diagram



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Caption: Experimental workflow for the determination of **propoxur** in water samples.

Method Validation Parameters



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Caption: Key parameters for HPLC method validation.

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References

- 1. Analytical Methodology for Trace Determination of Propoxur and Fenitrothion Pesticide Residues by Decanoic Acid Modified Magnetic Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Multi-residue pesticides analysis in water samples using reverse phase high performance liquid chromatography (RP-HPLC) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. fao.org [fao.org]
- 5. fao.org [fao.org]
- 6. researchgate.net [researchgate.net]
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